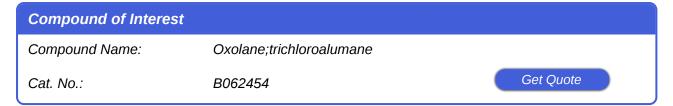


Application Notes: Preparation and Use of the Oxolane-Trichloroalumane Lewis Acid Reagent

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The Oxolane;trichloroalumane reagent, a complex of tetrahydrofuran (THF) and aluminum trichloride (AlCl₃), serves as a potent Lewis acid catalyst in a multitude of organic transformations. Anhydrous aluminum chloride is a powerful Lewis acid capable of forming adducts with even weak bases.[1][2] Its utility is most prominent in Friedel-Crafts alkylation and acylation reactions, which are fundamental to the synthesis of numerous organic molecules, including pharmaceuticals and dyes.[3][4] The complexation of AlCl₃ with a solvent like oxolane (THF) can modulate its reactivity and improve its solubility and handling in reaction media. This document provides a detailed protocol for the safe preparation and handling of this reagent for research and development applications.

Safety Precautions

Extreme caution must be exercised during the preparation and handling of this reagent. Both components, aluminum trichloride and tetrahydrofuran, present significant hazards.

- Aluminum Trichloride (AlCl₃): Anhydrous AlCl₃ is a white or yellowish crystalline solid that
 reacts violently with water and moisture, releasing highly corrosive hydrogen chloride (HCl)
 gas.[2][5][6] It is corrosive to the eyes, skin, and mucous membranes.[2][5] In case of fire, do
 not use water or conventional ABC fire extinguishers; a Class D extinguisher or dry sand
 should be used.[5][6]
- Oxolane (Tetrahydrofuran, THF): THF is a highly flammable and volatile liquid.[7] It is also a peroxide-former; aged containers may contain explosive peroxide crystals.[7][8] Always



check for peroxides before use, especially when distilling. THF is an irritant to the skin, eyes, and respiratory tract.[7]

Personal Protective Equipment (PPE): When handling these chemicals, it is mandatory to wear tightly fitting safety goggles, a face shield, a fire-retardant laboratory coat, and impervious gloves.[5][7] All operations should be conducted within a certified ducted fume hood or a glove box to avoid inhalation of vapors and exposure to atmospheric moisture.[5]

Data Presentation

Table 1: Physicochemical Properties of Reagents and Product

Compoun d	Formula	Molar Mass (g/mol)	Appearan ce	Melting Point (°C)	Boiling Point (°C)	Key Hazards
Aluminum Trichloride (Anhydrous	AlCl₃	133.34	White to yellow solid[4]	192.6 (sublimes)	180 (sublimes)	Corrosive, reacts violently with water[5]
Oxolane (Tetrahydro furan)	C4H8O	72.11	Colorless liquid[7]	-108.4	66	Highly flammable, peroxide former[7][8]
Oxolane;tri chloroalum ane Complex	C4H8AlCl3 O	205.45	Commercia Ily available as a solution[9]	N/A	~65 (as THF solution)	Flammable , corrosive, water- reactive

Experimental Protocols

This protocol describes the in situ preparation of the **Oxolane;trichloroalumane** reagent. This method is often preferred as it avoids the need to store the prepared complex.



Materials and Equipment

- Anhydrous Aluminum Trichloride (AlCl₃)
- Anhydrous Tetrahydrofuran (THF), inhibitor-free
- Three-neck round-bottom flask, oven-dried
- Magnetic stirrer and stir bar
- Septa
- Nitrogen or Argon gas line with a bubbler
- Syringes and needles
- Ice-water bath

Step-by-Step Preparation Procedure

- System Setup: Assemble the oven-dried three-neck round-bottom flask with a magnetic stir bar, a gas inlet adapter connected to an inert gas (Nitrogen or Argon) line, and two septa.
- Inert Atmosphere: Flame-dry the flask under a flow of inert gas to remove any residual
 moisture from the glass surface. Allow the flask to cool to room temperature under a positive
 pressure of the inert gas.
- Reagent Addition (AlCl₃): Quickly weigh the required amount of anhydrous AlCl₃ in a dry environment (e.g., a glove box or under a stream of inert gas) and add it to the reaction flask.
 Reseal the flask immediately.
- Solvent Addition (THF): Place the flask in an ice-water bath to control the temperature. Using a syringe, slowly add the anhydrous THF to the flask containing the stirring AlCl₃. The addition should be dropwise to manage the exothermic reaction.
 - Note: A hissing sound or the appearance of white fumes (HCl gas) may indicate the presence of residual moisture.[1][10] Proceed with extreme caution.



- Complex Formation: Continue stirring the mixture in the ice bath for 15-30 minutes after the addition is complete. The solid AlCl₃ should dissolve to form the soluble THF complex.
- Reagent Use: The prepared Oxolane; trichloroalumane reagent is now ready for use in subsequent reaction steps. It is typically used immediately for applications such as Friedel-Crafts reactions.

Mandatory Visualizations

Caption: Workflow for the preparation of the **Oxolane;trichloroalumane** reagent.

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